

Application Notes: Pralnacasan as a Caspase-1 Inhibitor in Cell Culture

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Compound of Interest

Compound Name: *Pralnacasan*

Cat. No.: *B1678038*

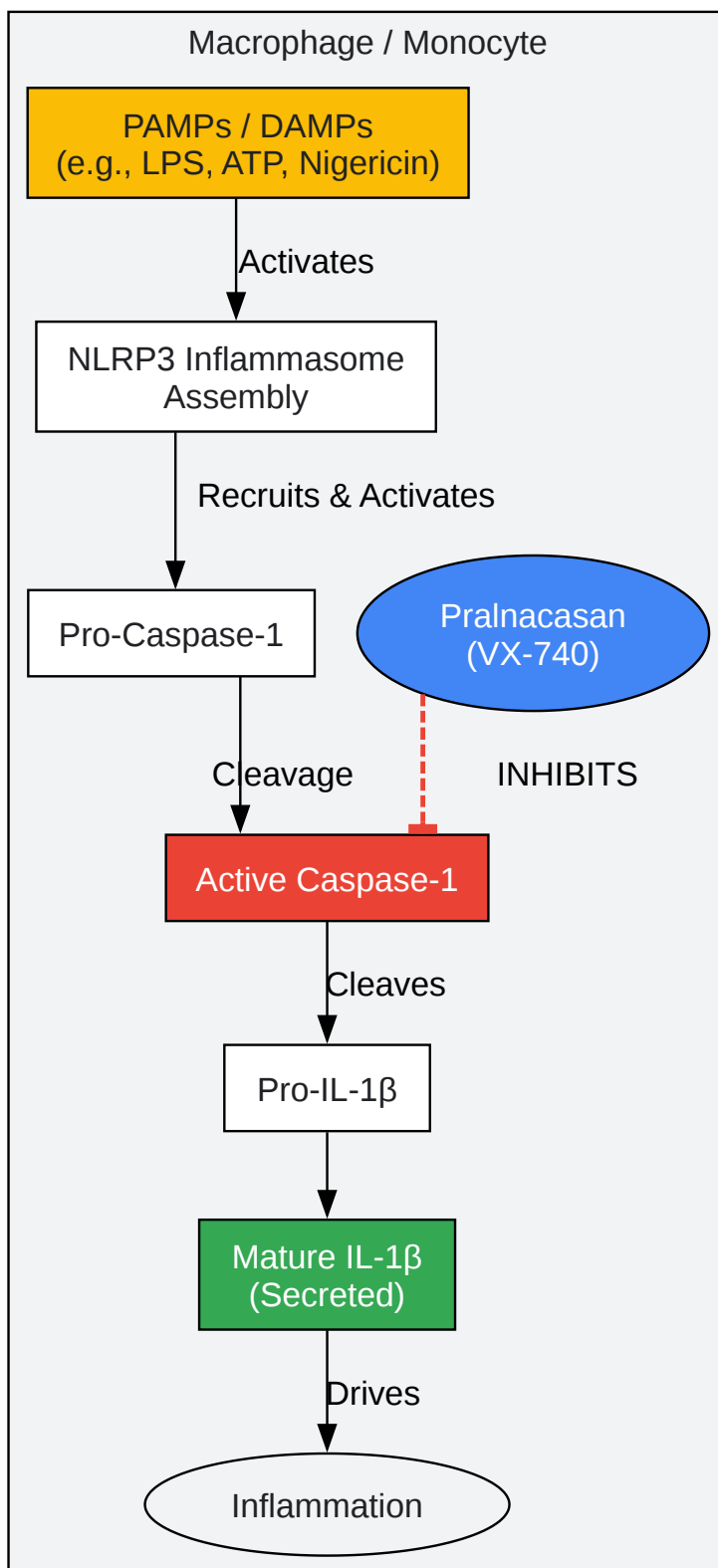
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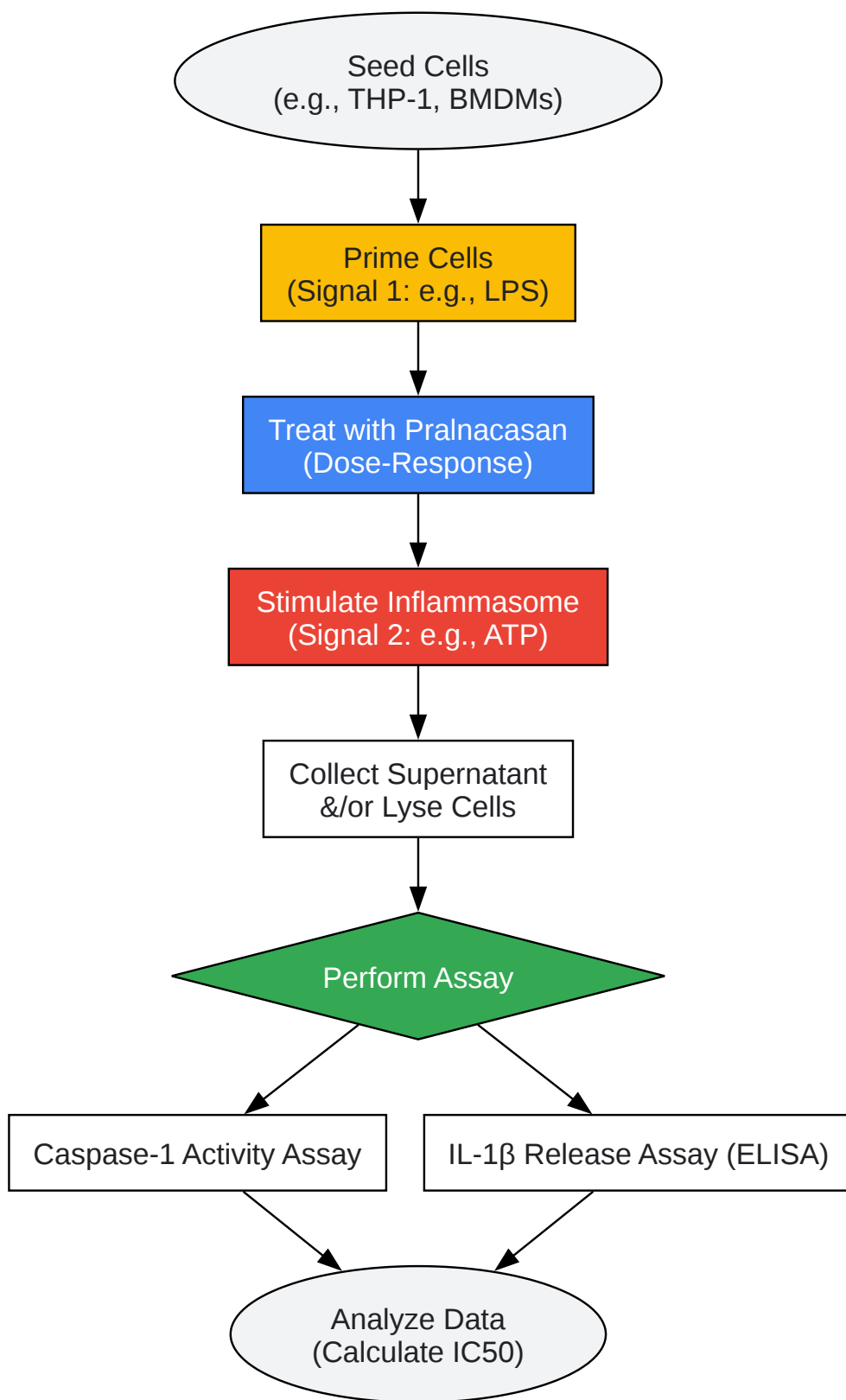
Introduction

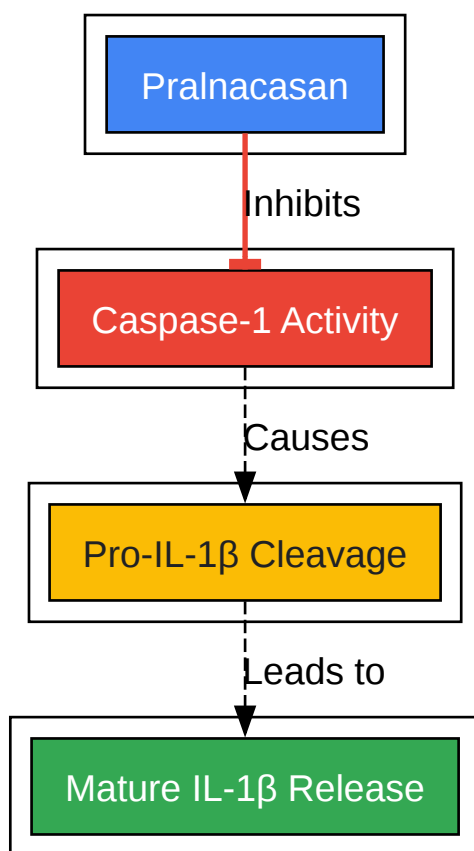
Pralnacasan (also known as VX-740) is a potent, selective, and reversible inhibitor of Caspase-1, an enzyme formerly known as Interleukin-1 β Converting Enzyme (ICE).^{[1][2][3]} Caspase-1 plays a critical role in the inflammatory response by proteolytically cleaving the inactive precursors of the pro-inflammatory cytokines interleukin-1 β (pro-IL-1 β) and interleukin-18 (pro-IL-18) into their mature, active forms.^[4] By inhibiting this key step, **Pralnacasan** effectively blocks the release of these cytokines, making it a valuable tool for studying inflammatory pathways and a candidate for therapeutic intervention in inflammatory diseases.^[1] These notes provide detailed protocols for determining the effective concentration of **Pralnacasan** in cell-based assays by measuring both direct Caspase-1 activity and downstream IL-1 β release.

Mechanism of Action: The Inflammasome Pathway

The activation of Caspase-1 is tightly regulated within a multi-protein complex called the inflammasome.^[4] Upon sensing pathogen-associated molecular patterns (PAMPs) or danger-associated molecular patterns (DAMPs), sensor proteins (like NLRP3) oligomerize and recruit the adaptor protein ASC, which in turn recruits pro-caspase-1. This proximity induces the auto-cleavage and activation of pro-caspase-1 into its active form. **Pralnacasan** exerts its inhibitory effect by targeting this active Caspase-1 enzyme.







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